

# Safeguarding Your Research: A Comprehensive Guide to Handling 7-Bromoquinolin-2-amine

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## Compound of Interest

Compound Name: 7-Bromoquinolin-2-amine

Cat. No.: B569969

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **7-Bromoquinolin-2-amine** (CAS No. 116632-53-2), a key building block in synthetic and medicinal chemistry. Adherence to these protocols is critical for minimizing risk and ensuring compliant laboratory operations.

## Physical and Chemical Properties

A clear understanding of a compound's properties is the foundation of safe handling. Below is a summary of the key physical and chemical data for **7-Bromoquinolin-2-amine**.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>7</sub> BrN <sub>2</sub>
Molecular Weight	223.07 g/mol [1]
Appearance	Solid[2]
Boiling Point	362.4 ± 22.0 °C (Predicted)[1]
Flash Point	173.0 ± 22.3 °C[1]
Density	1.649 ± 0.06 g/cm <sup>3</sup> (Predicted)[1]
Storage Temperature	2-8°C, protect from light[2]

## Hazard Identification and Personal Protective Equipment (PPE)

**7-Bromoquinolin-2-amine** is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation)[2]. Therefore, the use of appropriate personal protective equipment is mandatory.

Protection Type	Specification	Purpose
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields (minimum). Chemical splash goggles are required when handling solutions. A face shield should be worn over goggles for splash hazards.	To protect against splashes, dust, and vapors that can cause serious eye irritation.
Hand Protection	Disposable nitrile gloves are the minimum requirement for incidental contact. For extended contact or handling of solutions, consider double-gloving or using thicker, chemical-resistant gloves. Always check the manufacturer's glove compatibility chart.	To prevent skin contact, which can lead to irritation.
Skin and Body Protection	A flame-resistant lab coat is recommended and should be kept fully buttoned. An additional chemical-resistant apron may be necessary for larger quantities.	To protect the skin from contamination.
Footwear	Closed-toe and closed-heel shoes must be worn at all times in the laboratory.	To protect feet from spills and dropped objects.

Respiratory Protection	Work should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. If engineering controls are insufficient, a NIOSH-approved respirator may be required after a formal risk assessment.	To prevent respiratory tract irritation from dust or vapors.
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## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial. The following table outlines the recommended procedures.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell.[3][4]
Skin Contact	Immediately wash with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[3][4] If skin irritation occurs, get medical advice/attention.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[3][4] If eye irritation persists, get medical advice/attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.[4]

# Operational Plan for Handling 7-Bromoquinolin-2-amine

A systematic approach to handling this compound from receipt to disposal is essential for maintaining a safe laboratory environment.

## 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the product name and CAS number on the label match the order.
- Store the container in a cool, dry, and well-ventilated area away from incompatible materials.  
[1] The recommended storage temperature is 2-8°C, and the container should be protected from light.[2]

## 2. Handling and Use:

- All handling of **7-Bromoquinolin-2-amine** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[1]
- Avoid the formation of dust and aerosols.[1]
- Use non-sparking tools to prevent electrostatic discharge.[1]
- Ensure an eyewash station and safety shower are readily accessible.
- Wash hands thoroughly after handling.

## 3. Spill Management:

- In case of a small spill, use an inert absorbent material (e.g., sand, vermiculite) to contain the substance.
- Collect the absorbed material into a sealed, labeled container for disposal as hazardous waste.

- Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials should also be disposed of as hazardous waste.
- For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) office.

## Disposal Plan

Proper disposal of **7-Bromoquinolin-2-amine** and its contaminated materials is a critical step in the chemical lifecycle to protect personnel and the environment.

Waste Type	Disposal Procedure
Solid Waste	Collect solid 7-Bromoquinolin-2-amine waste in a designated, sealed, and labeled "Halogenated Solid Waste" container.
Liquid Waste	Collect solutions containing 7-Bromoquinolin-2-amine in a designated, sealed, and labeled "Halogenated Liquid Waste" carboy.
Contaminated PPE	Dispose of contaminated gloves, lab coats, and other disposable materials as hazardous waste.
Empty Containers	Triple rinse the container with a suitable solvent (e.g., acetone, ethanol). The rinsate must be collected and disposed of as halogenated organic liquid waste. The decontaminated container can then be disposed of according to institutional guidelines.

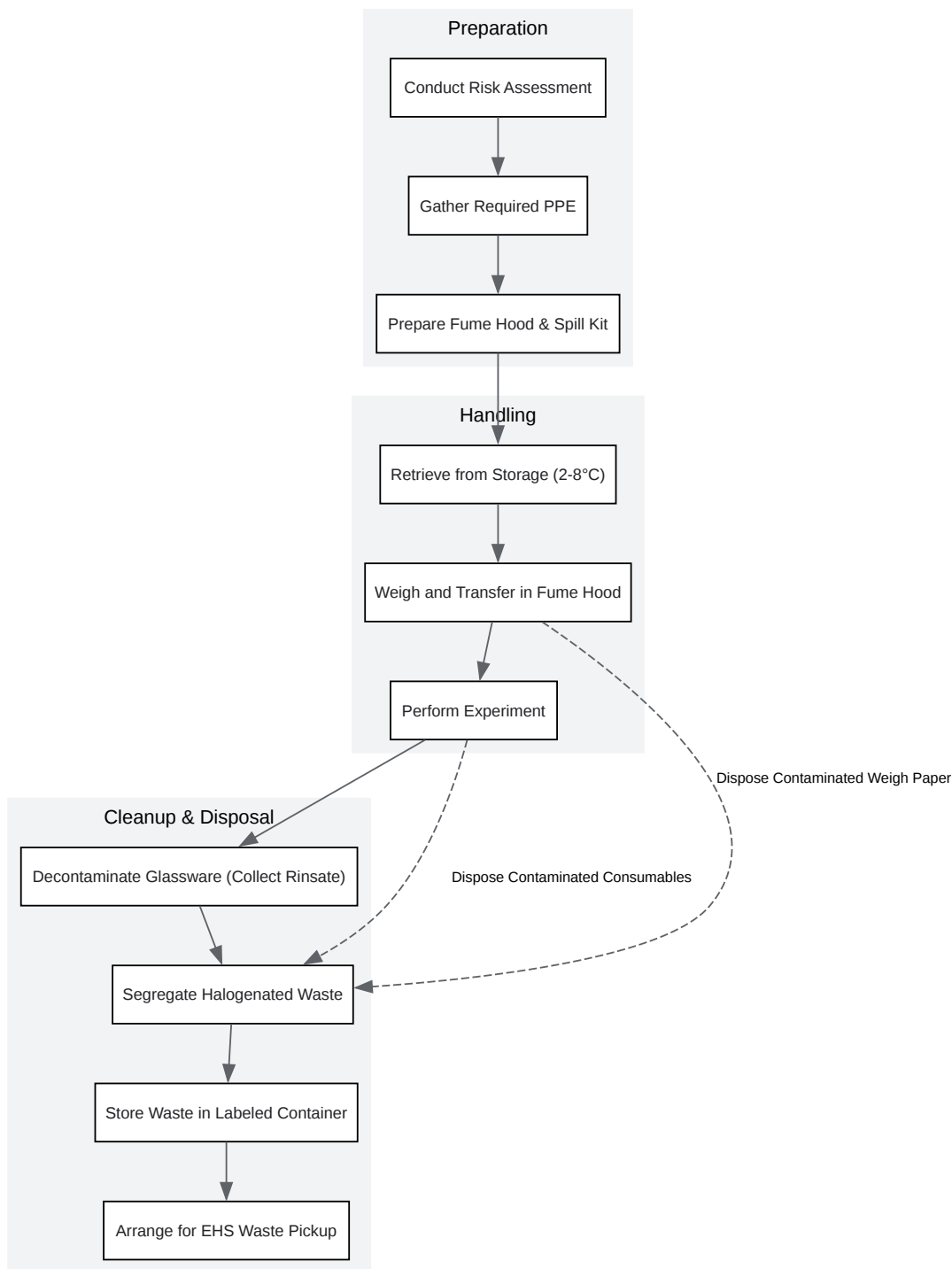
### General Disposal Guidelines:

- All waste must be disposed of in accordance with local, state, and federal regulations.
- Contact your institution's EHS office for hazardous waste pickup and disposal.
- Never dispose of **7-Bromoquinolin-2-amine** down the drain or in regular trash.

## Experimental Workflow

The following diagram illustrates a generalized workflow for handling **7-Bromoquinolin-2-amine** in a research setting.

## Safe Handling Workflow for 7-Bromoquinolin-2-amine

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Caption: A generalized workflow for the safe handling and disposal of **7-Bromoquinolin-2-amine**.

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